

Application Note: High-Purity Recrystallization of N-Cyclohexylacrylamide (NCA)

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Compound of Interest

Compound Name: *N-cyclohexylacrylamide*

CAS No.: 3066-72-6

Cat. No.: B3051040

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Introduction & Scientific Rationale

N-cyclohexylacrylamide (NCA) is a critical monomer used to synthesize thermo-responsive polymers and hydrophobic domains within hydrogels. While commercially available, "technical grade" NCA often contains impurities that are detrimental to sensitive polymerization techniques like Reversible Addition-Fragmentation chain Transfer (RAFT) or Atom Transfer Radical Polymerization (ATRP).

Why Recrystallization is Non-Negotiable:

- **Inhibitor Removal:** Commercial monomers are stabilized with inhibitors (e.g., MEHQ, hydroquinone) to prevent premature polymerization. These must be quantitatively removed to achieve predictable polymerization kinetics.
- **Byproduct Elimination:** Synthesis of NCA (via acryloyl chloride and cyclohexylamine) often leaves residual amine salts (cyclohexylammonium chloride) or hydrolyzed acrylic acid, which alter the pH and charge density of the final polymer.

- **Oligomer Removal:** Trace spontaneous oligomers (formed during storage) act as impurities that broaden the polydispersity index (PDI).

This protocol details a self-validating recrystallization system designed to achieve >99% purity, validated by melting point and NMR analysis.

Safety & Hazard Assessment

CRITICAL WARNING: Acrylamide derivatives are potent neurotoxins and potential carcinogens. They can be absorbed through unbroken skin.

- **Engineering Controls:** All operations must be performed inside a certified chemical fume hood.
- **PPE:** Double nitrile gloves, lab coat, and safety goggles are mandatory. A P100 respirator is recommended if handling large quantities of dry powder.
- **Waste:** All mother liquors and wash solvents must be treated as hazardous acrylamide waste.

Materials & Equipment

Reagents

- **Crude N-cyclohexylacrylamide (NCA):** Technical grade (typically 95-97% purity).
- **Primary Solvent:** Ethyl Acetate (EtOAc) – High purity grade.
- **Anti-Solvent:** n-Hexane – High purity grade.
- **Alternative Solvent System:** Toluene (effective but requires higher boiling temperatures and stricter safety protocols).

Equipment

- Round-bottom flask (RBF) with magnetic stir bar.
- Reflux condenser.

- Hot plate/stirrer with temperature probe.
- Pre-heated glass funnel and fluted filter paper (Whatman No. 1 or equivalent).
- Vacuum filtration setup (Büchner funnel, filter flask).[1]
- Vacuum oven (set to 30°C).

Solvent System Selection Logic

The choice of solvent is dictated by the amphiphilic nature of NCA, which contains a polar amide group and a hydrophobic cyclohexyl ring.

Solvent System	Pros	Cons	Verdict
Benzene	Historical standard; excellent solubility profile.	Carcinogenic. Unacceptable for modern pharma/GLP workflows.	AVOID
Water/Methanol	Green solvents.	Hard to dry; hydrolysis risk at high temps; poor yield.	Not Recommended
Ethyl Acetate / Hexane	Ideal balance. EtOAc dissolves amide; Hexane acts as anti-solvent. Low toxicity.	Requires careful ratio optimization to prevent "oiling out."	PREFERRED
Toluene	Good single-solvent system.	High boiling point (110°C) makes drying difficult; harder to remove traces.	Alternative

The EtOAc/Hexane Strategy: We utilize a "solvent/anti-solvent" method. EtOAc provides high solubility at boiling (77°C), while Hexane drastically reduces solubility upon cooling, driving high-yield crystallization.

Experimental Protocol

Phase 1: Dissolution & Hot Filtration

Goal: Dissolve monomer while removing insoluble polymer/salts.

- Setup: Place 10.0 g of crude NCA in a 250 mL RBF equipped with a stir bar and reflux condenser.
- Solvent Addition: Add 30 mL of Ethyl Acetate.
- Heating: Heat the mixture to a gentle reflux (~80°C oil bath setting).
 - Observation: If the solid does not completely dissolve after 5 minutes of reflux, add EtOAc in 2 mL increments.
 - Self-Validation: The solution should be clear yellow/colorless. Any suspended solids at this stage are likely polymer or inorganic salts and must be removed.
- Hot Filtration:
 - Pre-heat a glass funnel and fluted filter paper (place them in an oven or pour hot solvent through them).
 - Quickly filter the boiling solution into a clean, pre-warmed Erlenmeyer flask.
 - Why? A cold funnel will cause premature crystallization, clogging the filter (a common failure mode).

Phase 2: Crystallization

Goal: Controlled crystal growth to exclude impurities.

- Re-heating (Optional): If crystals formed in the receiving flask during filtration, gently reheat until clear.
- Anti-Solvent Addition: While keeping the solution hot (but not boiling), slowly add n-Hexane dropwise.

- Endpoint: Stop adding Hexane the moment a faint, persistent cloudiness (turbidity) appears.
- Correction: Add 1-2 mL of EtOAc to clear the solution back to transparency.
- Cooling:
 - Remove from heat and allow the flask to cool to room temperature undisturbed on a cork ring.
 - Critical: Do not stir or shake. Rapid cooling induces precipitation (trapping impurities) rather than crystallization.
 - Once at room temperature, place the flask in an ice bath (0-4°C) for 1 hour to maximize yield.

Phase 3: Isolation & Drying

Goal: Remove mother liquor containing inhibitors.

- Filtration: Collect crystals via vacuum filtration using a chilled Büchner funnel.
- Washing: Wash the filter cake with 2 x 10 mL of ice-cold Hexane/EtOAc (3:1 ratio).
 - Mechanism: This washes away the surface mother liquor containing the dissolved inhibitor (MEHQ) without redissolving the monomer.
- Drying: Transfer crystals to a watch glass. Dry in a vacuum oven at 30°C for 12 hours.
 - Caution: Do not exceed 40°C. The melting point is ~115°C, but high heat can trigger solid-state polymerization if traces of initiator are present.

Troubleshooting Guide

Issue	Diagnosis	Corrective Action
Oiling Out (Liquid droplets form instead of crystals)	Solution cooled too fast or too much anti-solvent (Hexane) was used.	Reheat to dissolve. ^{[1][2][3]} Add a small amount of EtOAc. Add a "seed crystal" of pure NCA if available. Cool very slowly.
Low Yield	Too much solvent used during dissolution.	Evaporate 30% of the solvent using a rotary evaporator and repeat the cooling step.
Yellow Crystals	Oxidation products or persistent inhibitor.	Repeat recrystallization. ^{[1][2]} ^[4] If color persists, treat the hot solution with activated charcoal before hot filtration. ^[5]
Clogged Filter	Funnel was too cold; solution cooled during transfer.	Use a stemless funnel. ^[1] Pre-heat funnel aggressively. Keep solution at a rolling boil during transfer.

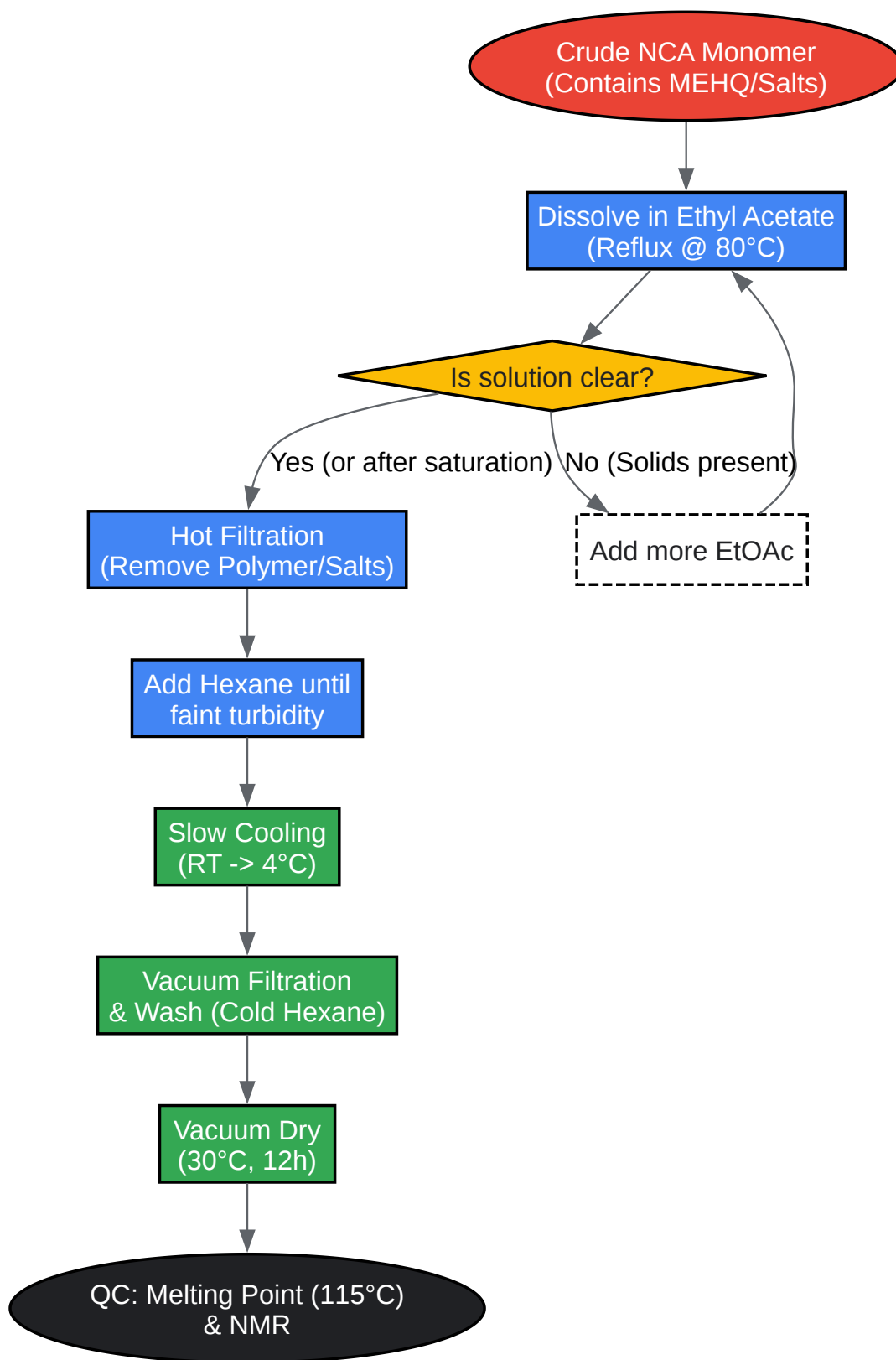
Quality Control (QC) Metrics

Before using the monomer in polymerization, validate purity:

- Melting Point (MP):
 - Target: 115–116 °C (Sharp range < 1°C).
 - Interpretation: A depressed or broad range (e.g., 110–114°C) indicates residual solvent or impurities.
- ¹H-NMR (CDCl₃, 400 MHz):
 - Vinyl Protons: Look for the characteristic AMX pattern of the acrylamide group at δ 5.6 – 6.3 ppm.
 - Amide Proton: Broad singlet at δ ~5.5-6.0 ppm (variable).

- Cyclohexyl Protons: Multiplets at δ 1.1 – 2.0 ppm.
- Impurity Check: Check for absence of inhibitor peaks (aromatic region ~6.5-7.0 ppm for MEHQ) and solvent peaks (EtOAc: δ 4.1, 2.0, 1.2 ppm).

Process Visualization



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Caption: Step-by-step workflow for the purification of **N-cyclohexylacrylamide**, ensuring removal of inhibitors and insoluble byproducts.

References

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 - Source for physical properties (MW, melting point)
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 - Primary source for synthesis verification, NMR spectral assignments, and historical recrystalliz
- General grounding for amide purification logic and solvent selection (EtOAc/Hexane).
- CAS Common Chemistry.**N-Cyclohexylacrylamide**.[4][6][7][8][9] CAS Registry Number 3066-72-6.[6][7][9] [Link][6][10]
 - Verification of melting point (115°C) and synonyms.

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